

Thermodynamic Properties of Cyclohexane-d12: An In-depth Technical Guide

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Compound of Interest

Compound Name: Cyclohexane-d12

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This technical guide provides a comprehensive overview of the core thermodynamic properties of **Cyclohexane-d12** (C_6D_{12}), a deuterated isotopologue of cyclohexane. The substitution of protium with deuterium atoms imparts subtle yet significant changes to the molecule's physicochemical characteristics, making a detailed understanding of its thermodynamic behavior crucial for applications in areas such as neutron scattering, NMR spectroscopy, and as a tracer in various chemical and biological studies. This document summarizes key quantitative data, details the experimental protocols used for their determination, and illustrates the fundamental relationships between these properties.

Core Thermodynamic Data

The following tables present a consolidated summary of the essential thermodynamic properties of **Cyclohexane-d12**. These values have been compiled from various reputable sources, providing a basis for comparison and application in research and development.

Table 1: Molar Thermodynamic Properties at Standard Conditions (298.15 K)

Property	Symbol	Value	Units	Source
Molar Mass	M	96.23	g/mol	[1]
Liquid Heat Capacity (Constant Pressure)	C _{p,liquid}	188.7	J/(mol·K)	[1]
Standard Entropy of Liquid	S° _{liquid}	228.2	J/(mol·K)	[1]
Enthalpy of Vaporization	ΔH _{vap}	33.10	kJ/mol	[2]
Standard Gibbs Free Energy of Formation	ΔG _f °	31.80	kJ/mol	[2]
Standard Enthalpy of Formation	ΔH _f °	-92.51	kJ/mol	[2]

Table 2: Phase Transition Properties

Property	Symbol	Value	Units	Source
Melting Point	T _m	6.5	°C	[2]
Boiling Point	T _b	80.7	°C	
Enthalpy of Fusion	ΔH _{fus}	2.06	kJ/mol	

Experimental Protocols

The accurate determination of thermodynamic properties relies on precise and well-established experimental methodologies. Below are detailed descriptions of the key techniques employed in acquiring the data presented in this guide.

Heat Capacity Measurement (Adiabatic and Differential Scanning Calorimetry)

The heat capacity of **Cyclohexane-d12** has been determined using calorimetric techniques. The primary methods referenced in the literature for this compound are adiabatic calorimetry and differential scanning calorimetry (DSC).

a) Adiabatic Calorimetry (as employed by Nikolaev, Rabinovich, et al., 1966)

Adiabatic calorimetry is a highly accurate technique for measuring the heat capacity of liquids and solids. The fundamental principle is to introduce a known quantity of heat to a sample in a thermally isolated system (the calorimeter) and measure the resulting temperature change.

- Apparatus: An adiabatic calorimeter consists of a sample cell, a heater, a temperature sensor (e.g., a platinum resistance thermometer), and a series of concentric adiabatic shields. The shields are maintained at the same temperature as the sample cell to prevent any heat exchange with the surroundings. The entire assembly is housed in a high-vacuum chamber.
- Procedure:
 - A precisely weighed sample of **Cyclohexane-d12** is placed in the sample cell.
 - The system is cooled to the desired starting temperature.
 - A known amount of electrical energy (heat) is supplied to the sample via the heater for a specific duration.
 - The temperature of the sample is monitored throughout the heating period and until thermal equilibrium is re-established.
 - The heat capacity is calculated from the amount of heat supplied and the measured temperature rise, after accounting for the heat capacity of the calorimeter itself (which is determined in a separate calibration experiment).
 - Measurements are taken over a range of temperatures to determine the temperature dependence of the heat capacity.[\[3\]](#)[\[4\]](#)[\[5\]](#)

b) Differential Scanning Calorimetry (DSC) (as employed by Mraw and Naas-O'Rourke, 1980)

Differential Scanning Calorimetry is a thermal analysis technique that measures the difference in the amount of heat required to increase the temperature of a sample and a reference as a function of temperature.

- Apparatus: A DSC instrument contains two pans: a sample pan containing the **Cyclohexane-d12** and an empty reference pan. These pans are situated in a furnace that can be heated or cooled at a controlled rate.
- Procedure:
 - A small, accurately weighed amount of **Cyclohexane-d12** is hermetically sealed in a sample pan. An empty pan is used as a reference.
 - The sample and reference pans are placed in the DSC cell.
 - The cell is heated at a constant rate (e.g., 10 K/min) over the desired temperature range.
 - The instrument measures the differential heat flow to the sample and reference required to maintain both at the same temperature.
 - The heat capacity of the sample is determined by comparing the heat flow signal of the sample to that of a known standard (e.g., sapphire) run under the same conditions.^{[6][7]}

Enthalpy of Fusion Determination (Differential Scanning Calorimetry)

The enthalpy of fusion (the heat required to melt the substance at its melting point) can also be accurately determined using DSC.

- Apparatus: The same DSC instrument as used for heat capacity measurements is employed.
- Procedure:
 - A weighed sample of **Cyclohexane-d12** is cooled to a temperature below its freezing point.

- The sample is then heated at a constant rate through its melting transition.
- The DSC records an endothermic peak as the sample melts.
- The area of this peak is directly proportional to the enthalpy of fusion.
- The instrument is calibrated using a standard with a known enthalpy of fusion (e.g., indium) to quantify the relationship between peak area and enthalpy.[\[7\]](#)

Enthalpy of Vaporization and Vapor Pressure Measurement (Static Method)

The static method is a direct technique for measuring the vapor pressure of a liquid at different temperatures. From this data, the enthalpy of vaporization can be calculated using the Clausius-Clapeyron equation.

- Apparatus: The setup consists of a sample container connected to a pressure-measuring device (manometer) and a vacuum line. The sample container is placed in a thermostat for precise temperature control.
- Procedure:
 - A sample of **Cyclohexane-d12** is placed in the container.
 - The sample is thoroughly degassed to remove any dissolved air or other volatile impurities. This is a critical step and is often achieved by repeated freeze-pump-thaw cycles.[\[8\]](#)
 - The sample is brought to a constant, known temperature in the thermostat.
 - The system is allowed to reach equilibrium, at which point the pressure measured by the manometer is the vapor pressure of the liquid at that temperature.
 - The temperature is then changed, and the vapor pressure is measured again. This process is repeated over a range of temperatures.[\[9\]](#)[\[10\]](#)[\[11\]](#)

- The enthalpy of vaporization is determined from the slope of a plot of the natural logarithm of the vapor pressure versus the inverse of the absolute temperature.[\[12\]](#)

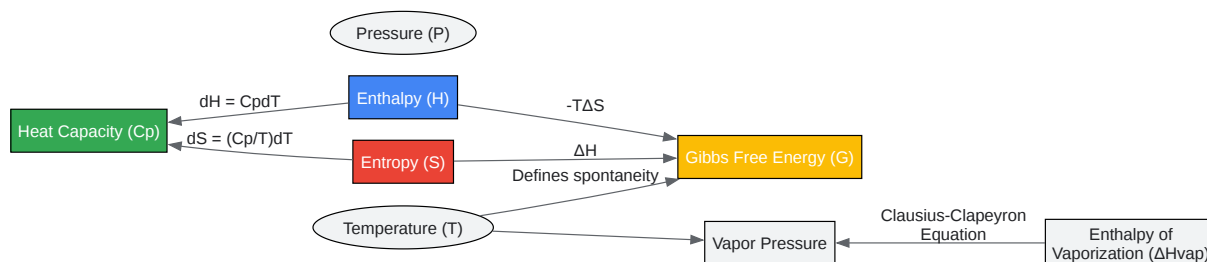
Enthalpy of Formation Determination (Bomb Calorimetry)

The standard enthalpy of formation is determined indirectly from the enthalpy of combustion, which is measured using a bomb calorimeter.

- Apparatus: A bomb calorimeter is a constant-volume calorimeter consisting of a strong, sealed steel container (the "bomb") immersed in a known quantity of water in an insulated outer container.
- Procedure:
 - A precisely weighed sample of **Cyclohexane-d12** is placed in a crucible inside the bomb.
 - The bomb is sealed and pressurized with a large excess of pure oxygen.
 - The bomb is placed in the water bath, and the initial temperature is recorded.
 - The sample is ignited electrically.
 - The heat released by the combustion reaction is absorbed by the bomb and the surrounding water, causing a temperature rise.
 - The total heat released is calculated from the temperature change and the heat capacity of the calorimeter (determined by combusting a standard substance with a known heat of combustion, such as benzoic acid).[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)
 - The standard enthalpy of formation of **Cyclohexane-d12** is then calculated from its standard enthalpy of combustion using Hess's law, along with the known standard enthalpies of formation of the combustion products (CO₂ and D₂O).[\[17\]](#)[\[18\]](#)

Visualization of Thermodynamic Relationships

The following diagram illustrates the fundamental relationships between key thermodynamic properties.



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Caption: Interrelationships of core thermodynamic properties.

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